

pivaloyl cyanide analytical method development

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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Pivaloyl Cyanide: Basic Information

The table below summarizes the core chemical and physical data for **pivaloyl cyanide**.

Property	Description
CAS Number	42867-40-3 [1]
Chemical Name	Pivaloyl Cyanide [1]
Synonyms	Trimethylacetyl Cyanide; 2,2-Dimethylpropanoyl Cyanide [1]
Molecular Formula	C ₆ H ₉ NO [1]
Molecular Weight	111.14 g/mol [1]
Storage	2-8°C (Refrigerator) [1]

Synthesis and Handling Protocols

While detailed analytical methods are not available, the search results provide insights into its synthesis and stability, which are crucial for troubleshooting.

Synthesis of Pivaloyl Cyanide

A primary method for synthesizing **pivaloyl cyanide** involves the reaction of **pivalic anhydride** with **hydrocyanic acid** in the presence of a catalyst [2] [3] [4].

Detailed Experimental Procedure [3]:

- **Reaction Setup:** A suspension is prepared containing **copper(I) cyanide (CuCN)** as a catalyst in **diphenyl ether** as a diluent.
- **Introduction of Reagents:** **Pivalic anhydride** and gaseous **hydrocyanic acid (HCN)** are introduced into the reaction mixture.
- **Reaction Conditions:** The reaction is typically carried out at elevated temperatures. One patent specifies a temperature range of **120°C to 160°C** [3].
- **Work-up:** After the reaction is complete, the mixture is cooled. The crude **pivaloyl cyanide** can be isolated through evaporation of the diluent under reduced pressure.
- **Purification:** The final product is purified by **fractional distillation** to obtain pure **pivaloyl cyanide** [3].

Key Considerations:

- **Catalyst:** The process commonly uses copper(I) cyanide. Alkali metal or alkaline earth metal salts can also be employed as catalysts [2] [4].
- **Safety:** This procedure involves the use of highly toxic **hydrocyanic acid**, requiring appropriate engineering controls and personal protective equipment.

Stability and Storage

Pivaloyl cyanide is a reactive compound. Its recommended storage condition is in a **refrigerator at 2-8°C** [1]. Its reactivity is leveraged in synthesis, where it is known to participate in reactions such as the acylation of C-magnesiated nitriles to form reactive intermediates like acyl ketenimines [5].

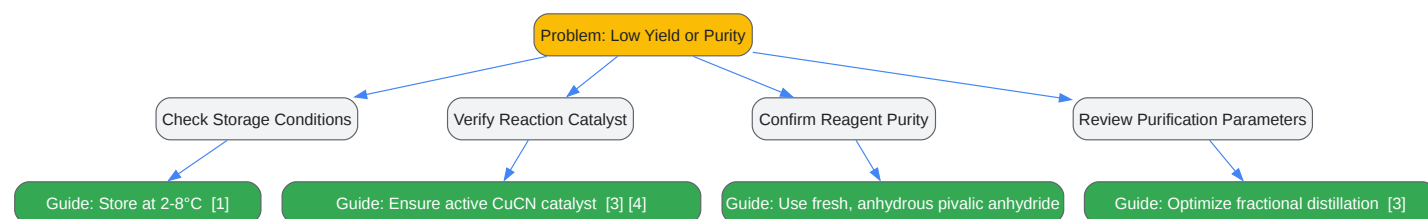
Potential Analytical Approaches

Since direct analytical methods for **pivaloyl cyanide** were not found, the following suggestions are based on general analytical chemistry principles and related compounds.

- **Chromatography:** Techniques like **Gas Chromatography (GC)** or **High-Performance Liquid Chromatography (HPLC)** are suitable for analyzing volatile or semi-volatile organic compounds. You would need to select an appropriate column (e.g., a non-polar to mid-polar capillary column for GC) and optimize the temperature program or mobile phase [6].
- **Spectroscopy: Nuclear Magnetic Resonance (NMR)** spectroscopy can be used for structural confirmation and purity assessment. Note that pivalic acid is sometimes used as an internal standard in NMR, with its singlet appearing at 1.08 ppm [7].
- **Mass Spectrometry (MS):** Coupling GC or HPLC with Mass Spectrometry is a powerful method for identification and quantification. Electron Ionization (EI) in MS can produce characteristic nitrilium cations from related compounds, which could serve as a model for investigating the fragmentation pattern of **pivaloyl cyanide** [6].

Troubleshooting Common Scenarios

The following workflow outlines a logical approach to diagnosing issues with **pivaloyl cyanide** in experimental procedures.



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References

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